

CLP-3094 solubility in DMSO and other solvents.

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Compound of Interest

Compound Name: CLP-3094

Cat. No.: B420839

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CLP-3094 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility, solution preparation, and handling of **CLP-3094**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **CLP-3094**?

For creating high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **CLP-3094** exhibits high solubility in fresh, anhydrous DMSO.^[1] It is also soluble in Ethanol, though at a lower concentration.^{[1][2]}

Q2: What are the known solubilities of **CLP-3094** in common solvents?

The solubility of **CLP-3094** varies significantly across different solvents. Please refer to the data table below for specific concentrations. For aqueous-based in vivo experiments, specific formulations containing co-solvents are required.

Q3: My **CLP-3094** is not dissolving completely or is precipitating. What should I do?

If you observe precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid the process.^[3] It is also critical to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.^[1]

Q4: How should I prepare **CLP-3094** for in vivo animal studies?

CLP-3094 is insoluble in water, so direct aqueous solutions are not feasible.^[1] For in vivo administration, co-solvent formulations are necessary. Two common protocols involve using a mixture of DMSO, PEG300, Tween-80, and saline, or a mixture of DMSO and corn oil.^[3] For oral administration, a homogeneous suspension can be prepared using CMC-NA.^[1] Always prepare these working solutions freshly on the day of use.^[3]

Q5: What are the recommended storage conditions for **CLP-3094** stock solutions?

To maintain stability, aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^{[1][3]} Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Solubility Data

The following table summarizes the solubility of **CLP-3094** in various solvents and formulations.

Solvent/Formulation	Maximum Solubility/Concentration	Notes
DMSO	61 mg/mL (200.13 mM)	Use fresh, anhydrous DMSO for best results. ^[1]
Ethanol	15 mg/mL ^[1]	-
Ethanol (with assistance)	2 mg/mL (6.56 mM)	Requires ultrasonication and warming/heating to 60°C. ^[2]
Water	Insoluble	^[1]
In Vivo Formulation 1	≥ 2.5 mg/mL (8.20 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. ^[3]
In Vivo Formulation 2	≥ 2.5 mg/mL (8.20 mM)	10% DMSO, 90% Corn Oil. ^[3]
Oral Suspension	≥ 5 mg/mL	Homogeneous suspension in Carboxymethylcellulose sodium (CMC-NA). ^[1]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh the required mass of **CLP-3094** powder (Molecular Weight: 304.79). For 1 mL of a 10 mM solution, you will need 3.048 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO. For example, add 1 mL of DMSO to 3.048 mg of **CLP-3094**.
- **Dissolution:** Vortex the solution thoroughly. If necessary, use a sonicator or warm the solution gently in a water bath to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C for up to one month or -80°C for up to one year.[\[1\]](#)

Protocol 2: Preparation of an In Vivo Formulation (DMSO/PEG300/Tween-80/Saline)

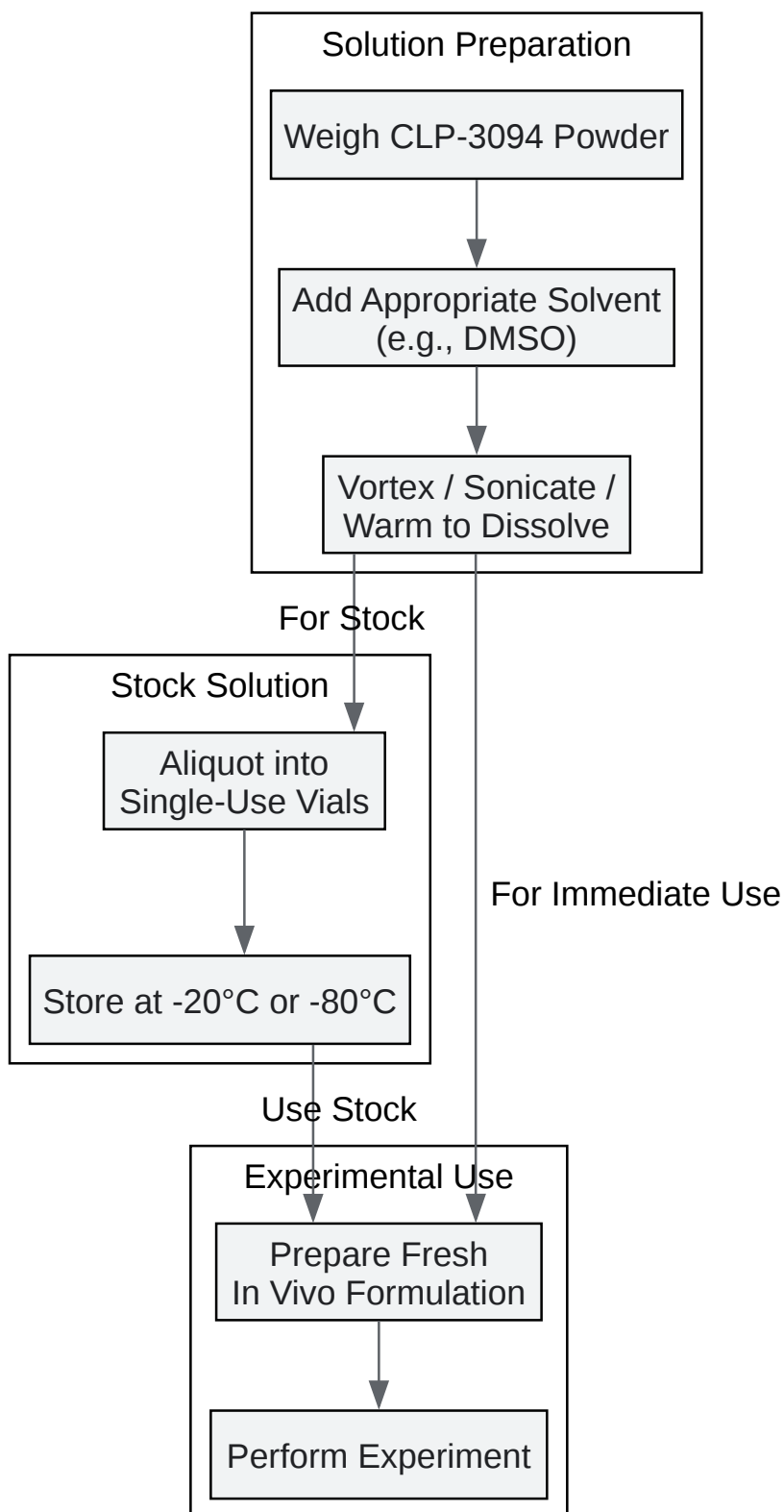
This protocol describes the preparation of 1 mL of a working solution with a final concentration of 2.5 mg/mL.

- **Prepare Stock:** Start with a concentrated stock solution of **CLP-3094** in DMSO (e.g., 25 mg/mL).
- **Initial Mixture:** In a sterile tube, add 400 µL of PEG300.
- **Add DMSO Stock:** Add 100 µL of the 25 mg/mL **CLP-3094** DMSO stock solution to the PEG300 and mix thoroughly.[\[3\]](#)
- **Add Tween-80:** Add 50 µL of Tween-80 to the mixture and mix again until the solution is clear and homogenous.[\[3\]](#)
- **Final Dilution:** Add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly.[\[3\]](#)
- **Administration:** Use this freshly prepared solution on the same day for in vivo experiments.[\[3\]](#)

Visual Guides: Workflows and Signaling Pathways

CLP-3094 Solution Preparation Workflow

The following diagram outlines the general workflow for preparing **CLP-3094** solutions for experimental use.

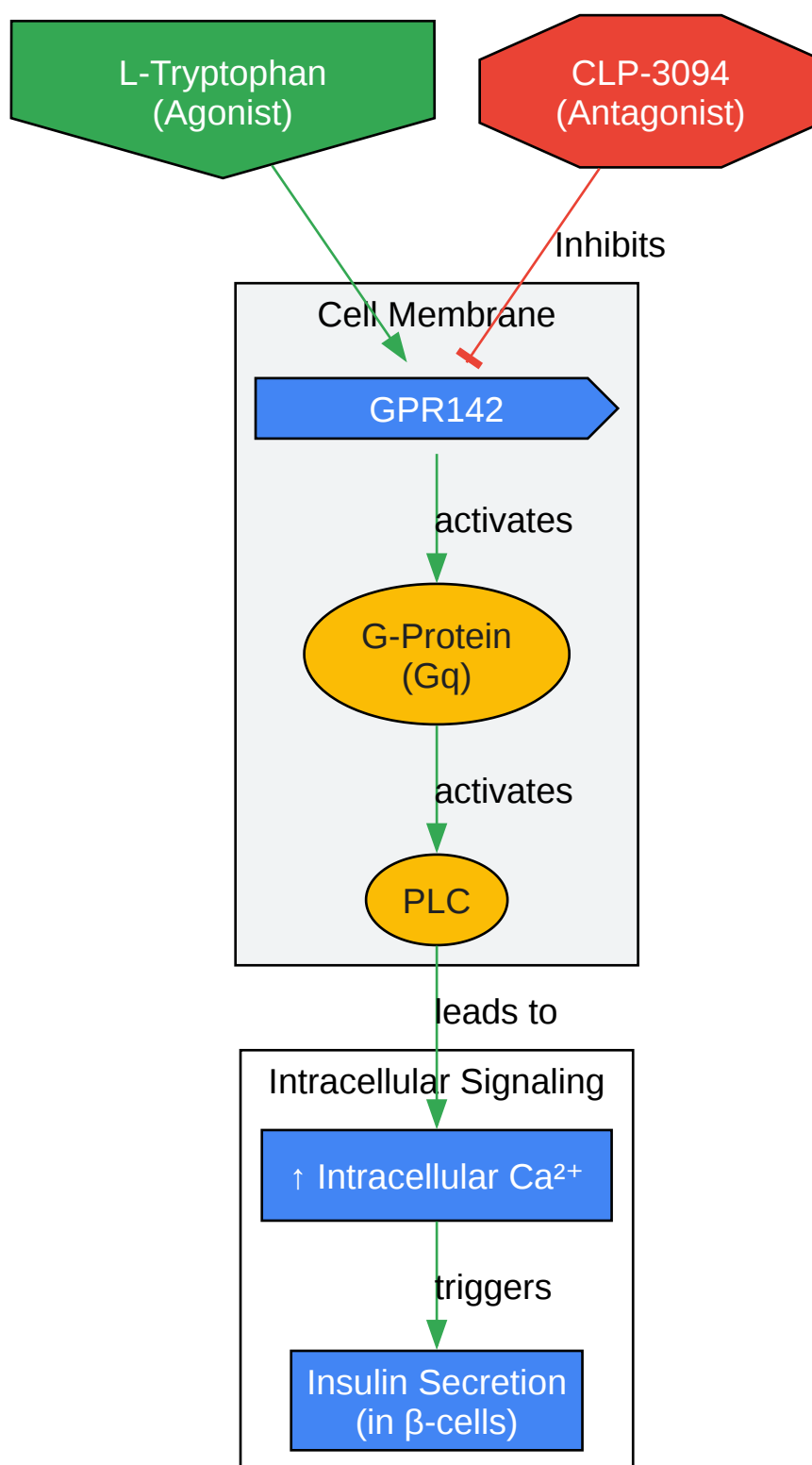


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Caption: Workflow for preparing **CLP-3094** solutions.

CLP-3094 Mechanism of Action: GPR142 Antagonism

CLP-3094 acts as a selective and potent antagonist of GPR142, a G-protein-coupled receptor (GPCR).^{[3][4]} The diagram below illustrates the simplified signaling pathway and the inhibitory action of **CLP-3094**.



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Caption: Inhibition of GPR142 signaling by **CLP-3094**.

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